

2-(2-Hydroxyethoxy)ethyl benzoate chemical safety data sheet

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)ethyl benzoate

Cat. No.: B1670533

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An In-depth Technical Guide to the Chemical Safety of **2-(2-Hydroxyethoxy)ethyl benzoate**

This guide provides a comprehensive overview of the chemical safety, handling, and emergency protocols for **2-(2-Hydroxyethoxy)ethyl benzoate**. It is intended for researchers, scientists, and professionals in drug development and other technical fields who may handle this compound. The information herein is synthesized from multiple safety data sheets and chemical databases to ensure a thorough and cautious approach to its use.

Section 1: Chemical Identification and Properties

2-(2-Hydroxyethoxy)ethyl benzoate, also known as Diethylene glycol monobenzoate, is a chemical intermediate used in various industrial applications. Understanding its fundamental properties is the first step in ensuring its safe handling.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source(s)
Chemical Name	2-(2-Hydroxyethoxy)ethyl benzoate	[1]
Synonyms	Diethylene glycol monobenzoate, Benzoic acid 2-(2-hydroxyethoxy)ethyl ester	[2]
CAS Number	20587-61-5	[3][4]
Molecular Formula	C ₁₁ H ₁₄ O ₄	[1][3]
Molecular Weight	210.23 g/mol	[1][3]
Appearance	Pale-yellow to Yellow-brown Liquid	[1]
Boiling Point	316.2°C at 760 mmHg	[5]
Flash Point	118.8°C	[5]
Density	1.163 g/cm ³	[5]


Section 2: Hazard Identification and GHS Classification

The classification of **2-(2-Hydroxyethoxy)ethyl benzoate** presents a notable discrepancy across various suppliers and databases. Some sources classify the substance as non-hazardous[2][6]. However, other authoritative safety data sheets and notifications to regulatory bodies like the European Chemicals Agency (ECHA) indicate specific hazards[3][7].

In the interest of maximizing safety and adhering to the precautionary principle, this guide adopts the more stringent GHS classification. All personnel handling this chemical should be aware of these potential hazards and consult the specific Safety Data Sheet (SDS) provided by their supplier.

GHS Classification (in accordance with 29 CFR 1910)[3][7]

- Pictograms:

-  alt text
- Signal Word:Warning[3][7]
- Hazard Statements:
 - H302: Harmful if swallowed.[3][7]
 - H315: Causes skin irritation.[3][7]
 - H319: Causes serious eye irritation.[3][7]
 - H335: May cause respiratory irritation.[3][7]
- Precautionary Statements:
 - Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3][8]
 - P264: Wash skin thoroughly after handling.[9]
 - P270: Do not eat, drink or smoke when using this product.[9]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[7]
 - Response:
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[9]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][8]
 - Storage:
 - Store in a well-ventilated place. Keep container tightly closed.[8]

- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[9]

Section 3: Safe Handling, Storage, and Exposure Control

The causality behind safe handling protocols is the prevention of exposure through inhalation, ingestion, or direct contact. A multi-layered approach combining engineering controls, administrative controls, and personal protective equipment (PPE) is essential.

Engineering Controls

The primary method for controlling exposure is to handle the chemical in a well-ventilated area. A chemical fume hood is the standard and most effective engineering control to minimize inhalation of vapors or mists.[3] Eyewash stations and safety showers must be readily accessible in any area where the chemical is handled.

Personal Protective Equipment (PPE)

PPE serves as the last line of defense. The selection of appropriate PPE is critical for preventing direct contact.

- Eye and Face Protection: Chemical safety goggles or glasses are mandatory. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.[8]
- Skin Protection:
 - Gloves: Chemically resistant gloves must be worn. Always inspect gloves for integrity before use and use proper removal techniques to avoid contaminating the skin.[3][8]
 - Lab Coat: A standard laboratory coat should be worn to protect street clothing and skin from accidental contact.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during emergency situations, a NIOSH-approved respirator should be used.[3]

Hygiene and Handling Practices

- Avoid all direct contact with the substance.[\[3\]](#)
- Wash hands thoroughly with soap and water before breaks and at the end of the workday.[\[3\]](#)
[\[7\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[9\]](#)
- Keep the container tightly sealed when not in use.[\[3\]](#)

Storage Conditions

Proper storage is crucial for maintaining chemical stability and preventing accidental release.

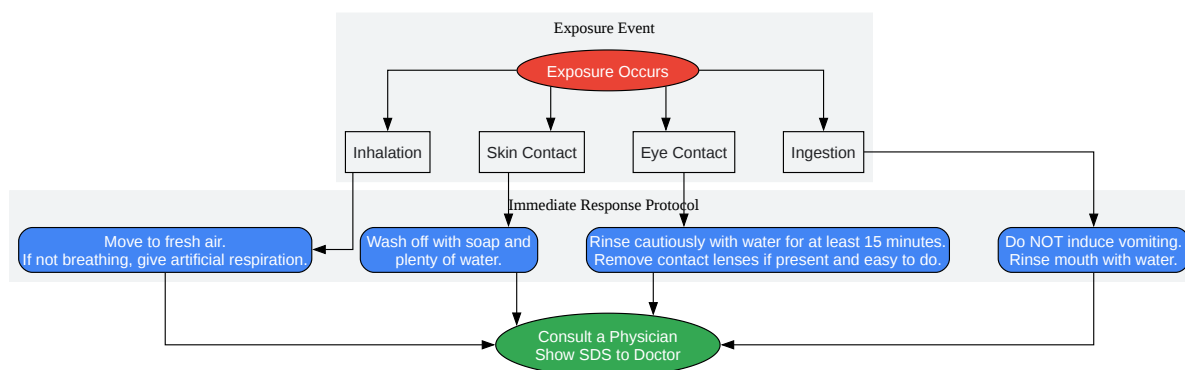
- Store in a dry, cool, and well-ventilated area.[\[3\]](#)[\[8\]](#)
- Keep containers tightly closed and sealed.[\[3\]](#)
- Some suppliers recommend storage at 2-8°C under an inert atmosphere.[\[8\]](#)

Section 4: First-Aid and Emergency Procedures

Rapid and correct response to an exposure or spill is critical. The following protocols are based on standard emergency procedures for hazardous chemicals.

First-Aid Measures for Exposure

The following diagram outlines the immediate steps to be taken in the event of an exposure. Always seek medical attention following any significant exposure and provide the attending physician with the Safety Data Sheet.[\[3\]](#)[\[7\]](#)



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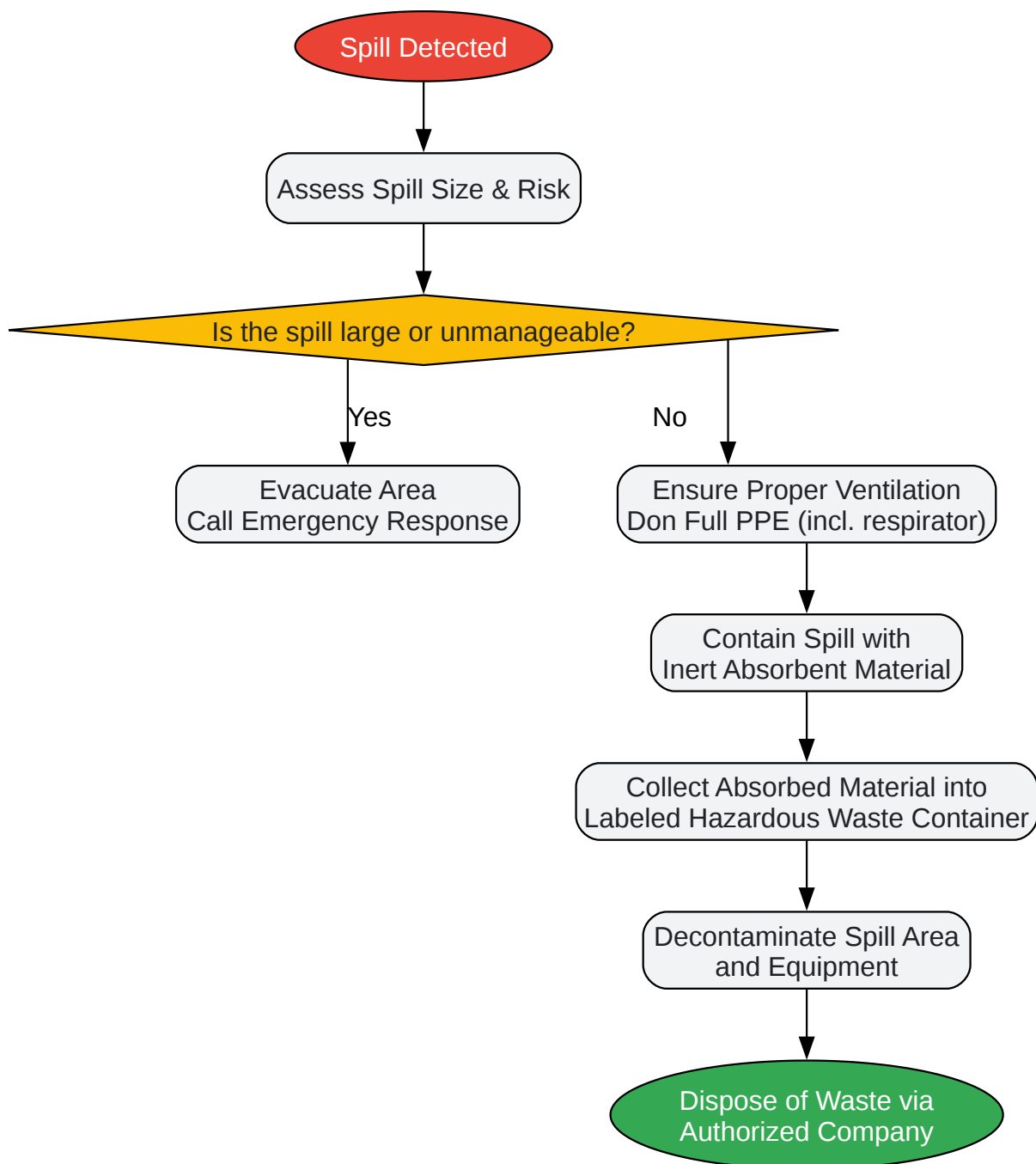
Caption: First-Aid Response Workflow for Exposure Events.

Accidental Release Measures

In the event of a spill, the primary objectives are to ensure personnel safety, contain the spill, and clean it up appropriately.

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Wear full PPE, including respiratory protection.[3]
- Containment: Prevent the spill from entering drains or waterways. Contain the liquid with an inert absorbent material such as sand, earth, or vermiculite.
- Clean-up: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.

The following diagram provides a logical workflow for responding to an accidental chemical spill.



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Caption: Logical Workflow for Accidental Spill Response.

Section 5: Toxicological and Ecological Information

Toxicological Profile

The toxicological properties of **2-(2-Hydroxyethoxy)ethyl benzoate** have not been exhaustively investigated.[8] However, the GHS classification indicates the following primary concerns:

- Acute Oral Toxicity: Classified as Category 4, "Harmful if swallowed." [3][7] A specific LD50 value is not consistently reported, but this classification generally corresponds to an LD50 range of 300-2000 mg/kg for rats.
- Skin Irritation: Causes skin irritation upon direct contact. [3][7]
- Eye Irritation: Causes serious eye irritation. [3][7]
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled. [3][7]
- Carcinogenicity: This product is not listed as a carcinogen by IARC, ACGIH, or NTP. [7]

Ecological Information

Data on the environmental fate and ecotoxicity of this specific compound is limited. As a general precaution, the chemical should not be allowed to enter drains, water courses, or the soil. All disposal must be handled in accordance with local, state, and federal regulations.

Section 6: Disposal Considerations

Unused product and contaminated materials should be treated as hazardous waste. Disposal must be carried out by a licensed and authorized waste disposal company. [8] Do not dispose of the material into the environment or sewer system.

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